

Troubleshooting low yield in strontium lactate synthesis

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Compound of Interest

Compound Name: *Strontium lactate*

Cat. No.: *B1616434*

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Technical Support Center: Strontium Lactate Synthesis

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the synthesis of **strontium lactate**.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental reaction for synthesizing **strontium lactate**?

Strontium lactate is typically synthesized through a neutralization reaction. This involves reacting lactic acid with a strontium base, most commonly strontium carbonate (SrCO_3) or strontium hydroxide (Sr(OH)_2). The general chemical equations are as follows:

- Using Strontium Carbonate: $2\text{CH}_3\text{CH}(\text{OH})\text{COOH}$ (Lactic Acid) + SrCO_3 (Strontium Carbonate) \rightarrow $\text{Sr}(\text{CH}_3\text{CH}(\text{OH})\text{COO})_2$ (**Strontium Lactate**) + H_2O (Water) + CO_2 (Carbon Dioxide)
- Using Strontium Hydroxide: $2\text{CH}_3\text{CH}(\text{OH})\text{COOH}$ (Lactic Acid) + $\text{Sr}(\text{OH})_2$ (Strontium Hydroxide) \rightarrow $\text{Sr}(\text{CH}_3\text{CH}(\text{OH})\text{COO})_2$ (**Strontium Lactate**) + $2\text{H}_2\text{O}$ (Water)

Q2: What are the typical appearances and properties of **strontium lactate**?

Strontium lactate is a white, odorless, granular powder.[\[1\]](#) It is soluble in water.

Q3: What factors can influence the yield of **strontium lactate** synthesis?

Several factors can impact the final yield of your **strontium lactate** synthesis. These include:

- Purity of Reactants: The use of high-purity L-lactic acid and strontium salts (carbonate or hydroxide) with minimal metal contaminants is crucial for preparing pharmaceutical-grade strontium L-lactate.[\[2\]](#)
- Stoichiometry of Reactants: The molar ratio of lactic acid to the strontium source is a critical parameter.
- Reaction Temperature: Temperature can affect the reaction rate and the solubility of reactants and products.
- Reaction Time: Sufficient time must be allowed for the neutralization reaction to go to completion.
- pH Control: Maintaining the correct pH throughout the reaction is important to prevent side reactions and ensure complete conversion.[\[2\]](#)
- Crystallization and Isolation Technique: The method used to crystallize and isolate the final product significantly impacts the recovered yield.

Troubleshooting Low Yield

Low yield is a common issue in chemical synthesis. The following sections provide a structured approach to identifying and resolving the root causes of low **strontium lactate** yield.

Problem Area 1: Incomplete Reaction

Symptom: The yield is significantly lower than the theoretical maximum, and unreacted starting materials are detected in the reaction mixture or filtrate.

Potential Cause	Troubleshooting Steps
Incorrect Stoichiometry	<ul style="list-style-type: none">- Verify Calculations: Double-check all molar mass and stoichiometric calculations. Ensure a 2:1 molar ratio of lactic acid to strontium carbonate or strontium hydroxide.- Accurate Weighing: Use a calibrated analytical balance to accurately weigh the reactants.
Insufficient Reaction Time	<ul style="list-style-type: none">- Monitor Reaction Progress: Use an appropriate analytical technique (e.g., pH measurement, spectroscopic analysis) to monitor the reaction until it reaches completion.- Increase Reaction Time: If the reaction is proceeding slowly, consider extending the reaction time.
Poor Mixing/Heterogeneous Reaction	<ul style="list-style-type: none">- Effective Stirring: Ensure vigorous and continuous stirring to maintain a homogeneous reaction mixture, especially when using the sparingly soluble strontium carbonate.- Particle Size of Strontium Carbonate: Using a finer powder of strontium carbonate can increase the surface area and improve the reaction rate.
Inappropriate Reaction Temperature	<ul style="list-style-type: none">- Optimize Temperature: While "moderate heat" is often cited, systematically varying the temperature (e.g., 40°C, 60°C, 80°C) and analyzing the yield can help determine the optimal condition for your specific setup.

Problem Area 2: Product Loss During Work-up and Purification

Symptom: The reaction appears to go to completion, but the isolated yield is low.

Potential Cause	Troubleshooting Steps
Product Remains in Mother Liquor	<ul style="list-style-type: none">- Optimize Crystallization Conditions: Strontium lactate's solubility is temperature-dependent. Ensure the solution is sufficiently concentrated before cooling. Cooling to a lower temperature (e.g., in an ice bath) can increase the yield of precipitated crystals.- Solvent Choice for Recrystallization: If recrystallizing, use a solvent system where strontium lactate has high solubility at elevated temperatures and low solubility at lower temperatures.
Loss During Filtration	<ul style="list-style-type: none">- Proper Filter Paper Selection: Use a filter paper with an appropriate pore size to prevent the loss of fine crystals.- Thorough Transfer: Ensure all the product is transferred from the reaction vessel to the filter. Rinse the vessel with a small amount of cold solvent.
Excessive Washing	<ul style="list-style-type: none">- Use Cold Solvent: Wash the collected crystals with a minimal amount of ice-cold solvent to remove impurities without dissolving a significant amount of the product.

Problem Area 3: Side Reactions and Impurity Formation

Symptom: The yield is low, and the product is discolored or shows impurities in analytical tests.

Potential Cause	Troubleshooting Steps
Decomposition of Lactic Acid or Product	<ul style="list-style-type: none">- Avoid Excessive Heat: Overheating during the reaction or evaporation of the solvent can lead to the degradation of lactic acid or the strontium lactate product. Use a water bath or rotary evaporator for controlled heating.
Presence of Impurities in Starting Materials	<ul style="list-style-type: none">- Use High-Purity Reactants: As mentioned, starting with pure materials is critical to avoid the formation of unwanted byproducts.[2]
Oxidation	<ul style="list-style-type: none">- Inert Atmosphere: While not always necessary, performing the reaction under an inert atmosphere (e.g., nitrogen or argon) can prevent the oxidation of lactic acid, especially at elevated temperatures.

Experimental Protocols

General Synthesis of Strontium Lactate

This protocol provides a general framework for the synthesis of **strontium lactate**. Optimization of specific parameters may be required to achieve the desired yield and purity.

Materials:

- Lactic Acid (e.g., 85-90% aqueous solution)
- Strontium Carbonate or Strontium Hydroxide Octahydrate
- Deionized Water
- Ethanol (for recrystallization, optional)

Procedure:

- Reactant Preparation:

- Accurately weigh the desired amount of lactic acid.
- Calculate the stoichiometric amount of strontium carbonate or strontium hydroxide required for a 2:1 molar ratio of lactic acid to strontium.

• Reaction:

- If using strontium carbonate, create a slurry by adding it to a suitable volume of deionized water in a reaction vessel equipped with a magnetic stirrer.
- Slowly add the lactic acid to the strontium carbonate slurry or strontium hydroxide solution while stirring continuously. Effervescence (release of CO₂) will be observed with strontium carbonate.
- Gently heat the mixture to a moderate temperature (e.g., 50-70°C) to facilitate the reaction. Continue stirring until the reaction is complete (e.g., cessation of gas evolution with strontium carbonate, or a clear solution is formed).

• Isolation:

- Filter the hot solution to remove any unreacted strontium carbonate or other insoluble impurities.
- Concentrate the filtrate by evaporating the water under reduced pressure or by gentle heating. Be careful to avoid overheating.
- Allow the concentrated solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.

• Purification:

- Collect the **strontium lactate** crystals by vacuum filtration.
- Wash the crystals with a small amount of cold deionized water or ethanol.
- Dry the crystals in a vacuum oven at a moderate temperature.

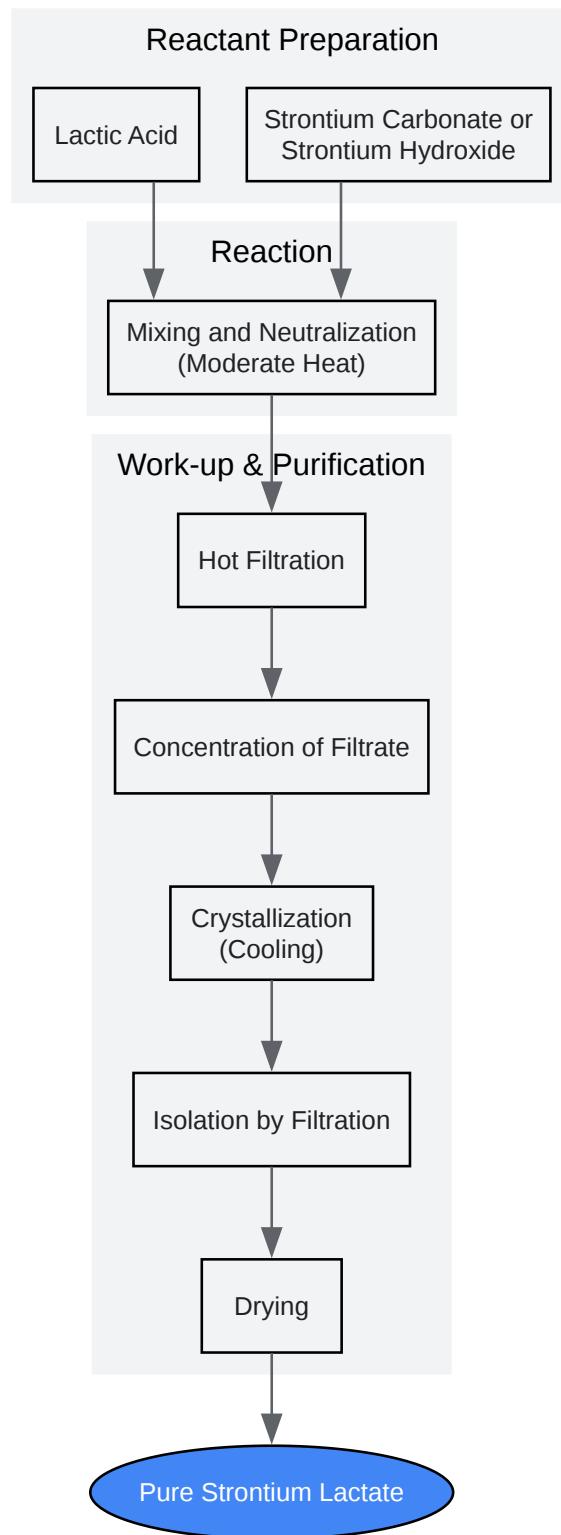
- For higher purity, the **strontium lactate** can be recrystallized from a suitable solvent like a water-ethanol mixture.

Data Presentation

Parameter	Typical Range/Condition	Impact on Yield
Reactant Ratio (Lactic Acid:Sr)	2:1 (molar)	Deviation can lead to incomplete reaction and lower yield.
Reaction Temperature	50 - 80 °C	Higher temperatures can increase reaction rate but may also lead to degradation if too high.
Solvent for Crystallization	Water, Water/Ethanol	The choice of solvent and its volume will directly affect the amount of product that crystallizes out.
Crystallization Temperature	0 - 25 °C	Lower temperatures generally lead to higher recovery of the crystalline product.

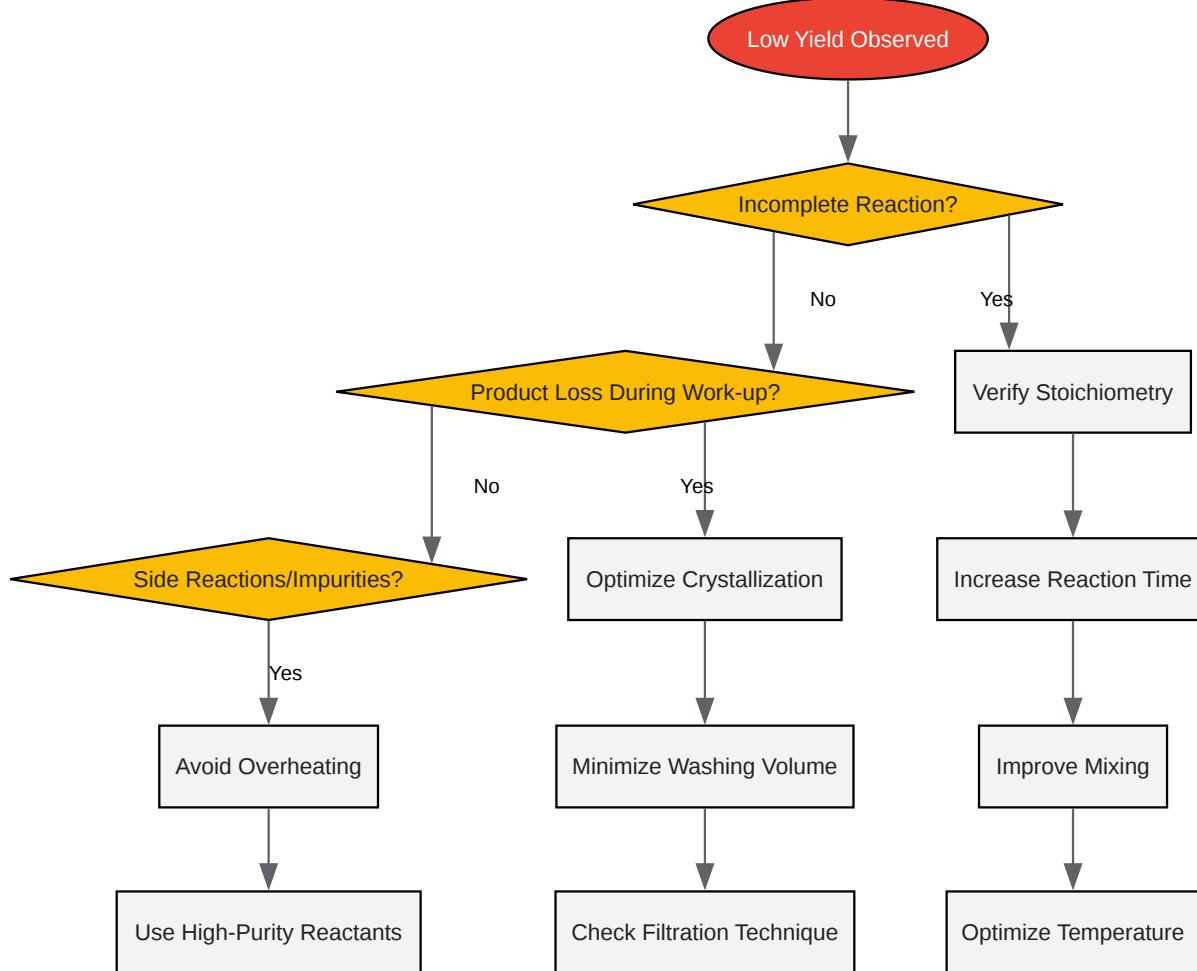
Visualizations

Strontium Lactate Synthesis Workflow

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Caption: Workflow for the synthesis of **strontium lactate**.

Troubleshooting Low Yield in Strontium Lactate Synthesis

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Caption: Decision tree for troubleshooting low yield.

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References

- 1. Strontium lactate - Wikipedia [en.wikipedia.org]
- 2. US10463636B2 - Pharmaceutical quality strontium L-lactate - Google Patents [patents.google.com]
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